

Safeguarding Your Research: Essential Safety and Handling Protocols for SKF-83566 Hydrobromide

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Compound of Interest

Compound Name: SKF-83566 hydrobromide

Cat. No.: B1682079

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For researchers and scientists in the field of drug development, ensuring a safe laboratory environment is paramount. This guide provides crucial safety and logistical information for the handling of **SKF-83566 hydrobromide**, a potent and selective D1-like dopamine receptor antagonist. Adherence to these protocols is essential for minimizing risk and ensuring the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) for **SKF-83566 hydrobromide** is not publicly available, its nature as a potent, centrally active neurochemical necessitates stringent handling procedures. It is imperative to treat this compound with a high degree of caution. The following table summarizes the recommended personal protective equipment (PPE) for handling **SKF-83566 hydrobromide** powder and solutions.

Equipment	Specification	Purpose
Gloves	Nitrile, double-gloved	Prevents skin contact and absorption.
Eye Protection	Chemical safety goggles or face shield	Protects eyes from splashes and airborne particles.
Lab Coat	Full-length, buttoned	Protects skin and clothing from contamination.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powder form to prevent inhalation.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **SKF-83566 hydrobromide** is critical for safety and operational efficiency. The following step-by-step plan outlines the key stages of the handling process.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials. Several suppliers recommend storage at -20°C.[\[1\]](#)
- **Inventory:** Maintain an accurate inventory of the compound, including the date of receipt and quantities used.

Preparation of Solutions

- **Engineering Controls:** All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- **Weighing:** When weighing the powder, use a dedicated, clean weighing area within the fume hood.

- Solubility: **SKF-83566 hydrobromide** is soluble in water, ethanol, and DMSO.[2] Prepare solutions by slowly adding the solvent to the powder to avoid dust generation.

Experimental Use

- Labeling: Clearly label all solutions with the compound name, concentration, date, and hazard information.
- Spill Management: Have a spill kit readily available. In the event of a spill, evacuate the immediate area, and follow your institution's established spill cleanup procedures.

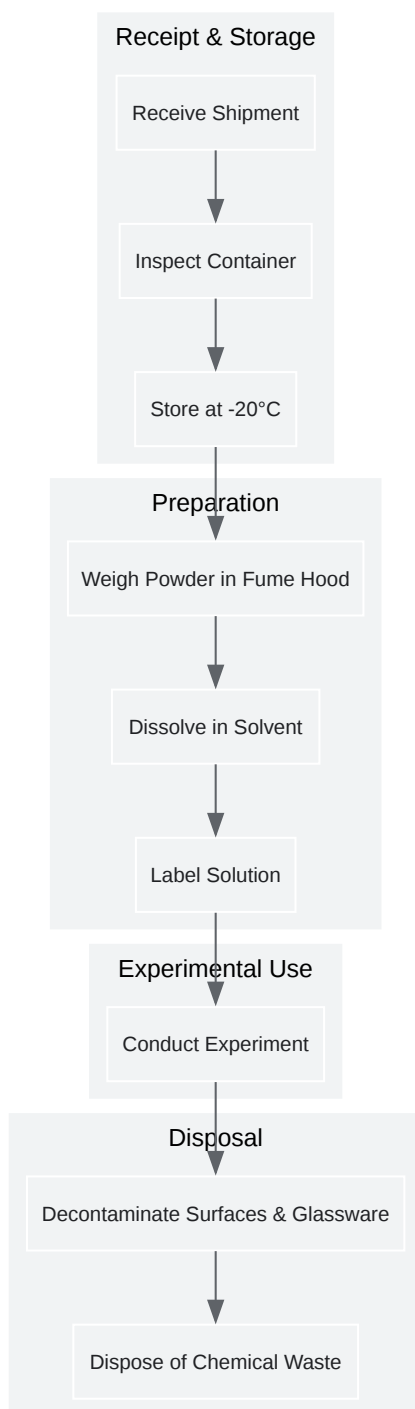
Decontamination and Disposal

- Decontamination: Decontaminate all surfaces and equipment that have come into contact with the compound using an appropriate cleaning agent (e.g., 70% ethanol), followed by a thorough rinse.
- Waste Disposal: Dispose of all waste, including empty containers, contaminated PPE, and unused solutions, in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain.

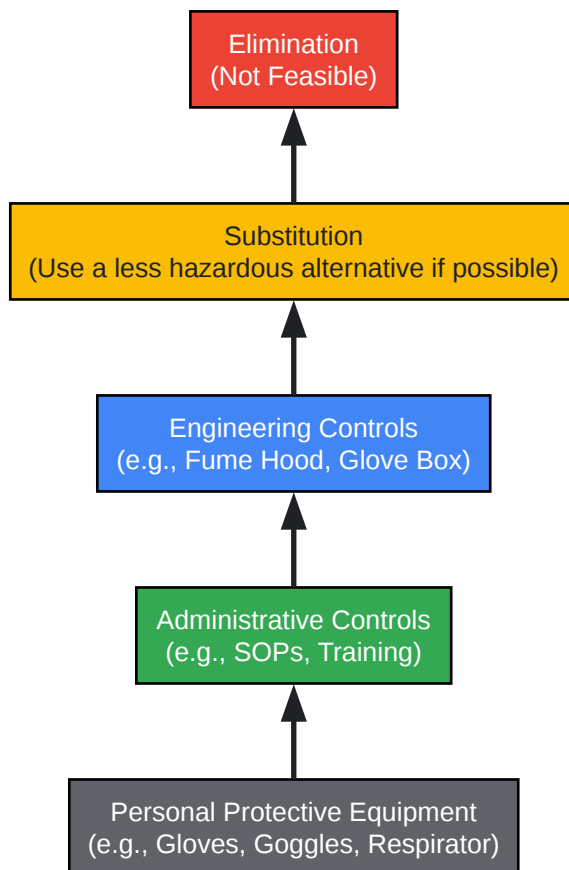
Visualizing the Workflow

To further clarify the operational plan, the following diagram illustrates the key steps in the handling of **SKF-83566 hydrobromide**.

Operational Workflow for SKF-83566 Hydrobromide Handling



Hazard Control Hierarchy for SKF-83566 Hydrobromide



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References

- 1. Sapphire North America [sapphire-usa.com]
- 2. SKF 83566 hydrobromide, D1 receptor antagonist (CAS 108179-91-5) | Abcam [abcam.com]

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